

Spectral Characterization of Boc-Pra-OH: A Technical Guide

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Compound of Interest

Compound Name:	2-((Tert-butoxycarbonyl)amino)pent-4-ynoic acid
CAS No.:	61172-66-5
Cat. No.:	B1335961

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral data for N-tert-butoxycarbonyl-L-propargylglycine (Boc-Pra-OH), a key building block in peptide synthesis and drug discovery. The following sections detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with comprehensive experimental protocols for data acquisition.

Introduction

Boc-Pra-OH is an unnatural amino acid derivative that incorporates a terminal alkyne functionality, making it a valuable tool for the introduction of chemical handles into peptides and other biomolecules through click chemistry. Accurate spectral characterization is crucial for verifying the identity, purity, and structural integrity of this reagent, ensuring the reliability and reproducibility of subsequent synthetic applications.

Spectral Data Summary

The following tables summarize the expected quantitative spectral data for Boc-Pra-OH. These values are based on typical data for N-Boc protected amino acids and may vary slightly depending on the specific experimental conditions, such as the solvent used and the spectrometer's field strength.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data for Boc-Pra-OH

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10-12	Broad Singlet	1H	-COOH
~5.0	Doublet	1H	-NH-
~4.4	Multiplet	1H	α -CH
~2.7	Multiplet	2H	β -CH ₂
~2.2	Triplet	1H	γ -CH (alkyne)
1.45	Singlet	9H	-C(CH ₃) ₃

Table 2: Predicted ^{13}C NMR Spectral Data for Boc-Pra-OH

Chemical Shift (δ , ppm)	Assignment
~174	-COOH
~155	-C=O (Boc)
~80	-C(CH ₃) ₃
~79	-C $\equiv$ (quaternary alkyne)
~72	-CH (alkyne)
~52	α -CH
~28	-C(CH ₃) ₃
~22	β -CH ₂

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for Boc-Pra-OH

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-2500	Broad	O-H stretch (Carboxylic Acid)
~3300	Sharp, Medium	$\equiv$ C-H stretch (Alkyne)
~3300	Medium	N-H stretch (Amide)
2980-2930	Medium	C-H stretch (Alkyl)
~2120	Weak, Sharp	C $\equiv$ C stretch (Alkyne)
~1710	Strong	C=O stretch (Carboxylic Acid)
~1690	Strong	C=O stretch (Boc)
~1520	Medium	N-H bend (Amide II)
1250-1150	Strong	C-O stretch (Boc)

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for Boc-Pra-OH

m/z (Mass-to-Charge Ratio)	Ion
214.10	$[M+H]^+$
236.08	$[M+Na]^+$
158.07	$[M+H - C_4H_8]^+$ or $[M+H - 56]^+$
114.06	$[M+H - Boc]^+$

*M represents the parent molecule, Boc-Pra-OH ($C_{10}H_{15}NO_4$, Molecular Weight: 213.23 g/mol).

Experimental Protocols

Detailed methodologies for acquiring the spectral data are provided below. These protocols are general and may require optimization based on the available instrumentation.

NMR Spectroscopy

Protocol:

- Sample Preparation: Weigh 5-10 mg of Boc-Pra-OH and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in a clean, dry NMR tube.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- 1H NMR Acquisition:
 - Tune and shim the instrument to achieve optimal magnetic field homogeneity.
 - Acquire the spectrum with a sufficient number of scans (e.g., 16-64) to obtain a good signal-to-noise ratio.
 - Use a standard pulse program with a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:

- Acquire a proton-decoupled ^{13}C NMR spectrum.
- A higher number of scans (e.g., 1024 or more) and a longer relaxation delay (e.g., 2-5 seconds) are typically required due to the low natural abundance of ^{13}C .
- Data Processing:
 - Process the raw data using appropriate software (e.g., MestReNova, TopSpin).
 - Apply Fourier transformation, phase correction, and baseline correction.
 - Calibrate the chemical shifts using the residual solvent peak as an internal standard (e.g., CDCl_3 : $\delta\text{H} = 7.26$ ppm, $\delta\text{C} = 77.16$ ppm).

Infrared (IR) Spectroscopy

Protocol:

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid Boc-Pra-OH sample directly onto the ATR crystal.
 - Ensure good contact between the sample and the crystal by applying pressure with the built-in clamp.
- Sample Preparation (KBr Pellet):
 - Grind a small amount of Boc-Pra-OH (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
 - Press the powder into a thin, transparent pellet using a hydraulic press.
- Acquisition:
 - Place the ATR accessory or the KBr pellet holder into the sample compartment of an FTIR spectrometer.
 - Acquire a background spectrum of the empty ATR crystal or the pure KBr pellet.

- Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
- The final spectrum is presented in terms of transmittance or absorbance.

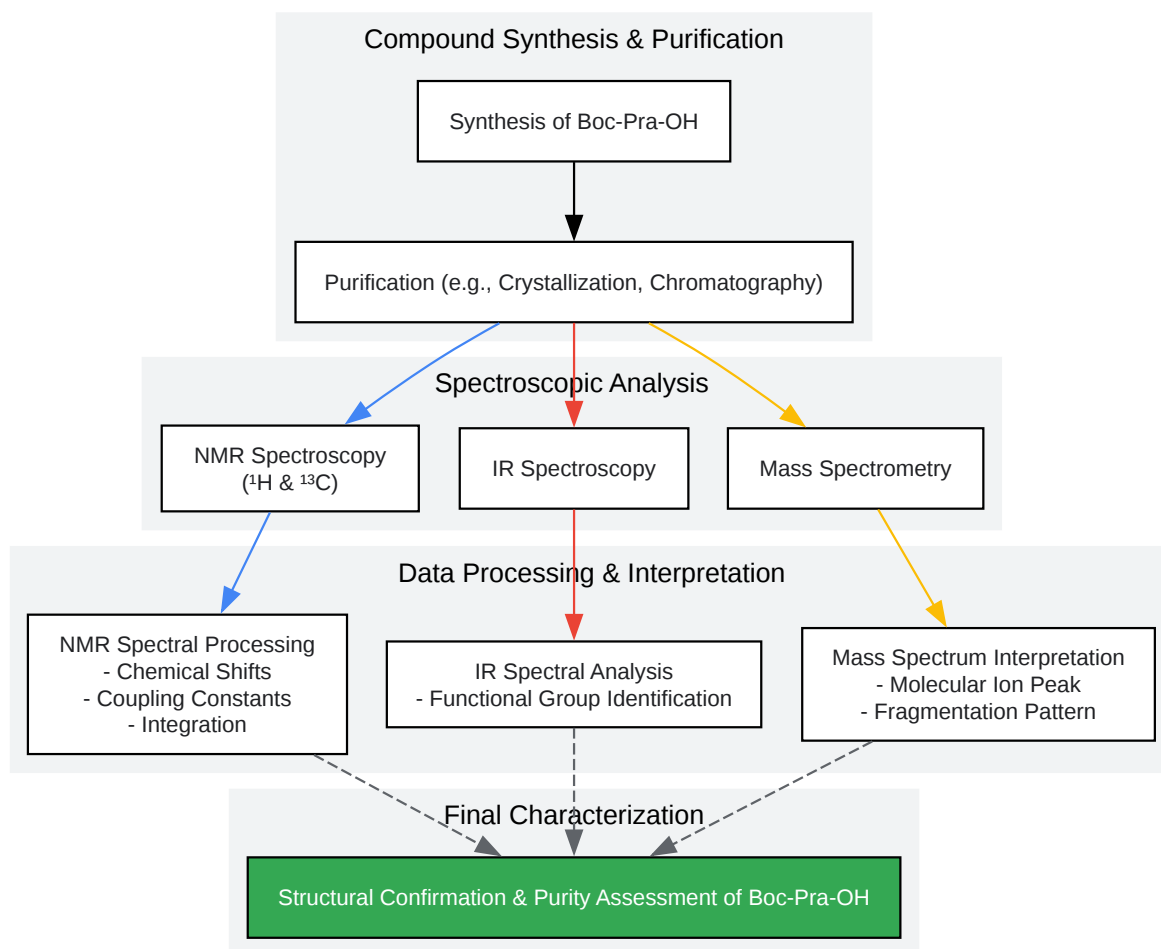
Mass Spectrometry

Protocol:

- Sample Preparation:
 - Prepare a dilute solution of Boc-Pra-OH (e.g., 0.1-1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture of water and an organic solvent.
- Instrumentation:
 - Utilize an Electrospray Ionization (ESI) mass spectrometer, which is well-suited for polar, non-volatile compounds.
- Acquisition:
 - Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
 - Acquire the mass spectrum in positive ion mode to observe protonated molecules ($[\text{M}+\text{H}]^+$) and other adducts (e.g., $[\text{M}+\text{Na}]^+$).
 - Set the mass analyzer to scan a relevant m/z range (e.g., 50-500).
- Data Analysis:
 - Analyze the resulting spectrum to identify the molecular ion and characteristic fragment ions. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the spectral analysis of a chemical compound like Boc-Pra-OH.



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Caption: Workflow for the synthesis, purification, and spectral characterization of Boc-Pra-OH.

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